

Application Note: High-Purity Synthesis of *o*-((2-Hydroxyethyl)amino)phenol Sulphate[1]

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Compound of Interest

Compound Name: *o*-((2-Hydroxyethyl)amino)phenol
sulphate

CAS No.: 43100-74-9

Cat. No.: B12661542

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of ***o*-((2-Hydroxyethyl)amino)phenol sulphate** (CAS: 43100-74-9), a critical intermediate in oxidative hair dye formulations and organic synthesis.[1]

Unlike traditional methods utilizing toxic ethylene oxide (EtO) gas or essentially genotoxic 2-chloroethanol, this protocol utilizes Ethylene Carbonate (EC) as a "green" alkylating agent.[1] This route proceeds via nucleophilic attack and subsequent decarboxylation, offering superior regioselectivity for N-alkylation over O-alkylation, higher yields (>90%), and a safer operational profile.[1]

Scientific Background & Retrosynthetic Analysis

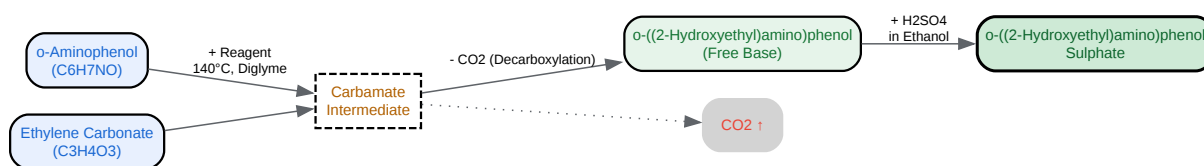
The target molecule contains an *o*-aminophenol core N-substituted with a hydroxyethyl group. [1] The primary synthetic challenge is chemoselectivity. The precursor, *o*-aminophenol, possesses two nucleophilic sites: the amine (-NH₂) and the phenol (-OH).[1]

- Thermodynamic Control: The amine nitrogen is more nucleophilic than the phenolic oxygen under neutral to mildly basic conditions.
- Reagent Selection: Ethylene carbonate acts as a masked hydroxyethyl equivalent. Upon nucleophilic attack by the amine, it forms a carbamate intermediate which undergoes thermal decarboxylation to yield the desired N-(2-hydroxyethyl) derivative.^[1]

Reaction Scheme

The synthesis proceeds in two stages:

- Selective N-Hydroxyethylation: Reaction of o-aminophenol with ethylene carbonate.^[1]
- Salt Formation: Stabilization of the free base as the sulphate salt.



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Figure 1: Reaction pathway via ethylene carbonate decarboxylation.^[1]

Materials & Equipment

Reagents

Reagent	CAS No.	Grade	Function
o-Aminophenol	95-55-6	>99%	Precursor
Ethylene Carbonate	96-49-1	>99%	Alkylating Agent
Diglyme (Diethylene glycol dimethyl ether)	111-96-6	Anhydrous	Solvent (High BP)
Sulfuric Acid	7664-93-9	95-98%	Salt Formation
Ethanol (Absolute)	64-17-5	HPLC	Solvent (Crystallization)
Activated Carbon	7440-44-0	Powder	Purification

Equipment

- Reactor: 3-neck round-bottom flask (250 mL or scaled equivalent) equipped with:
 - Mechanical stirrer (overhead).
 - Reflux condenser.
 - Internal temperature probe (thermocouple).
 - Nitrogen inlet/bubbler.[2]
- Filtration: Büchner funnel with vacuum flask.
- Analysis: HPLC (C18 column), ¹H-NMR (DMSO-d₆).

Experimental Protocol

Phase 1: Selective N-Alkylation (Synthesis of Free Base) [1]

Principle: The reaction is driven by heat.[3][4] The evolution of CO₂ indicates reaction progress. Stoichiometry is kept slightly in favor of Ethylene Carbonate (1.1 equiv) to ensure consumption of the amine.

- Setup: Purge the 3-neck flask with nitrogen.
- Charging: Add 21.8 g (0.20 mol) of o-aminophenol and 80 mL of Diglyme. Stir to suspend.
- Reagent Addition: Add 19.4 g (0.22 mol) of Ethylene Carbonate.
 - Note: A catalyst (e.g., 0.5 g K_2CO_3) is optional but often unnecessary as the amine is sufficiently nucleophilic. If reaction is sluggish, add 0.1 mol% K_2CO_3 .
- Reaction: Heat the mixture to 140–150°C.
 - Observation: At ~120°C, CO_2 evolution will begin. Maintain temperature until gas evolution ceases (approx. 4–6 hours).
 - Monitor: Check by TLC (Ethyl Acetate:Hexane 1:1) or HPLC for disappearance of o-aminophenol.[\[1\]](#)
- Workup (Distillation):
 - Cool the reaction mixture to 80°C.
 - Apply vacuum (20–50 mbar) to distill off the Diglyme solvent.
 - Result: A viscous dark oil remains (Crude Free Base).
- Intermediate Purification (Optional but Recommended):
 - Dissolve the oil in 100 mL of warm water.
 - Extract with Ethyl Acetate (2 x 50 mL) to remove unreacted phenols/impurities.
 - Concentrate the aqueous phase or use the crude oil directly if purity >95% (HPLC).

Phase 2: Sulphate Salt Formation[\[1\]](#)

Principle: The free base is unstable to oxidation over time. Converting it to the sulphate salt ensures long-term stability and high purity.[\[1\]](#)

- Dissolution: Dissolve the crude oily residue from Phase 1 in 100 mL of Absolute Ethanol.

- Clarification: If the solution is dark, treat with 1.0 g activated carbon at 50°C for 30 mins, then filter hot through Celite.
- Acidification: Cool the ethanolic solution to 0–5°C in an ice bath.
- Addition: Slowly add Conc. Sulfuric Acid (approx. 11 mL, 0.20 mol) dropwise.
 - Critical Parameter: Maintain internal temperature <15°C to prevent sulfonation of the aromatic ring.
 - Observation: A white to off-white precipitate will form immediately.[\[1\]](#)
- Crystallization: Stir the slurry at 0°C for 2 hours to complete precipitation.
- Isolation: Filter the solid under vacuum. Wash the filter cake with cold Ethanol (2 x 20 mL).
- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.

Critical Process Parameters (CPPs)

Parameter	Setpoint	Rationale
Reaction Temp (Phase 1)	145 ± 5°C	Required for decarboxylation. <130°C leads to carbamate accumulation. [1]
Stoichiometry (EC:Amine)	1.1 : 1.0	Excess EC ensures full conversion; too much leads to bis-alkylation. [1]
Acid Addition Temp	< 15°C	Exothermic. [5] High temp causes charring/sulfonation.

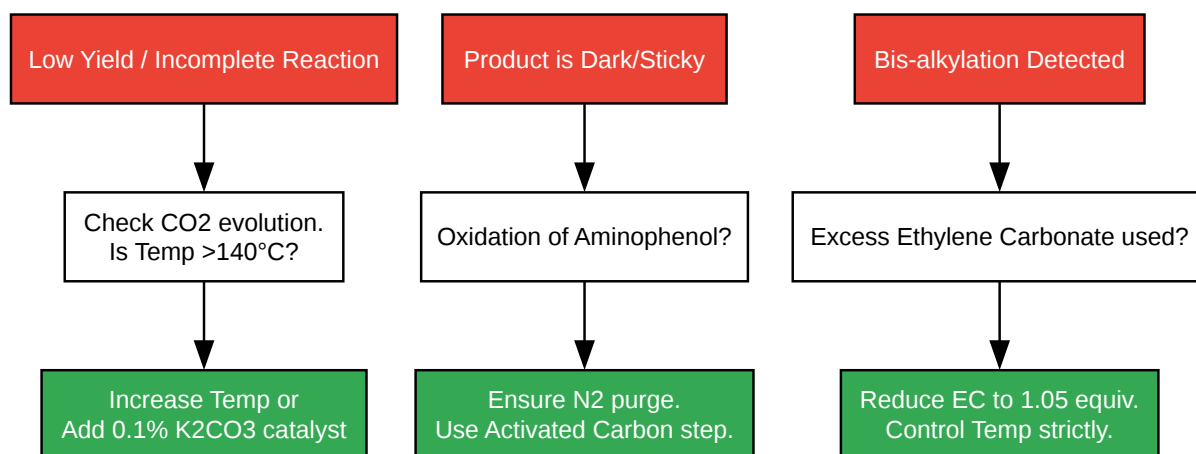
Quality Control & Validation

Expected Yield: 85–92% (based on o-aminophenol).[\[1\]](#) Appearance: White to pale beige crystalline powder.

Analytical Specifications

- Melting Point: >200°C (Decomposes).
- ^1H -NMR (DMSO- d_6 , 400 MHz):
 - δ 9.5-10.0 (br s, OH/NH/HSO $_4$ protons)[1]
 - δ 6.8-7.2 (m, 4H, Aromatic)[1]
 - δ 3.6 (t, 2H, -CH $_2$ OH)[1]
 - δ 3.2 (t, 2H, -NHCH $_2$ -)[1]

Troubleshooting Guide



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Figure 2: Troubleshooting logic for common synthetic deviations.

Safety & Handling (MSDS Highlights)

- Ethylene Carbonate: Irritant. Solid at RT, melts at 36°C. Handle with gloves.
- o-Aminophenol: Muta. 2; Sensitizer.[1] Avoid dust inhalation.
- Sulfuric Acid: Corrosive. Use face shield during addition.
- Waste Disposal: Neutralize aqueous filtrates with Sodium Bicarbonate before disposal.

References

- Patent CN113372229B:Preparation method of 5-(2-hydroxyethyl)amino-o-cresol. (Demonstrates Ethylene Carbonate alkylation logic).
- Clements, J.H. (2003). Reactive Applications of Cyclic Alkylene Carbonates. Industrial & Engineering Chemistry Research. (Mechanistic insight into amine vs phenol attack). [1]
- PubChem Compound Summary:2-[(2-Hydroxyethyl)amino]phenol sulfate (CID 136934).[1]
- U.S. Patent 2,448,767:Process of Hydroxyethylation. (Foundational patent for carbonate alkylation).

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